

Galvanostatic Charge-Discharge Cycling of Dilithium Terephthalate (): A Comparative Technical Guide

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Compound of Interest

Compound Name: *Terephthalic acid, lithium salt*

CAS No.: 28313-49-7

Cat. No.: B12657805

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Executive Summary

Dilithium Terephthalate (

) represents a pivotal class of organic anode materials for Lithium-Ion Batteries (LIBs). Unlike inorganic intercalation hosts (e.g., Graphite, LTO),

operates via a conversion-like mechanism involving the reversible lithiation of carbonyl groups.

This guide objectively analyzes the electrochemical performance of

, specifically focusing on its galvanostatic charge-discharge (GCD) characteristics. Data indicates that

bridges the performance gap between Graphite (high capacity, safety risks) and Lithium Titanate (LTO) (low capacity, high safety), offering a practical reversible capacity of ~300 mAh/g with a safe operating plateau at ~0.8 V vs. Li/Li

Mechanism of Action

The electrochemical activity of

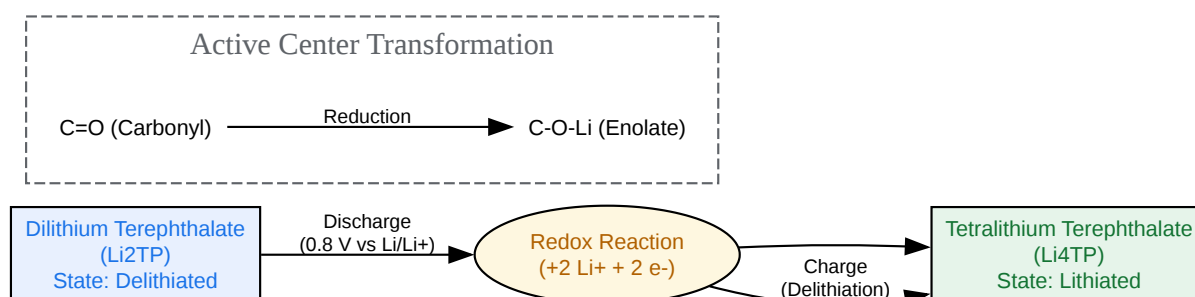
stems from the redox-active carbonyl groups on the terephthalate backbone. Upon lithiation (discharge), the two carbonyl oxygens undergo a two-electron reduction, transforming from double bonds (

) to single bonds bonded with lithium (

).

Redox Pathway Diagram

The following diagram illustrates the reversible lithiation mechanism responsible for the charge storage.



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Figure 1: Electrochemical redox mechanism of

anode showing the reversible transformation between carbonyl and enolate forms.^{[1][2]}

Comparative Performance Analysis

To evaluate the viability of

, it is essential to benchmark its GCD metrics against the industry standards: Graphite (commercial standard) and LTO (

, high-power standard).

Electrochemical Metrics Comparison

Feature	Graphite (Standard)	Lithium Titanate (LTO)	Dilithium Terephthalate ()
Theoretical Capacity	372 mAh/g	175 mAh/g	330 mAh/g
Practical Capacity	~340-360 mAh/g	~160-170 mAh/g	~280-300 mAh/g
Operating Voltage	~0.1 V vs. Li/Li	1.55 V vs. Li/Li	~0.8 V vs. Li/Li
Safety Profile	Low (Dendrite risk)	High (No dendrites)	High (No dendrites)
Volume Expansion	~10%	< 1% (Zero-strain)	Low (Organic flexibility)
Rate Capability	Low/Moderate	Very High	Moderate

Interpretation of Data[2][6][7][10][11][12]

- Capacity:

offers nearly double the capacity of LTO, approaching that of graphite. This makes it attractive for applications requiring higher energy density than LTO can provide.

- Voltage Plateau: The 0.8 V plateau is a critical advantage. It is high enough to prevent lithium plating (dendrite formation) which plagues graphite, yet low enough to maintain a respectable cell voltage (and thus energy density) compared to LTO's 1.55 V penalty.

- Kinetics: While LTO is superior for ultra-fast charging,

shows improved kinetics over graphite due to the open channels in the organic crystal lattice facilitating Li-ion diffusion.

Galvanostatic Charge-Discharge (GCD) Protocol & Analysis

This section details the specific GCD profile characteristics of and the experimental protocol required to reproduce these results.

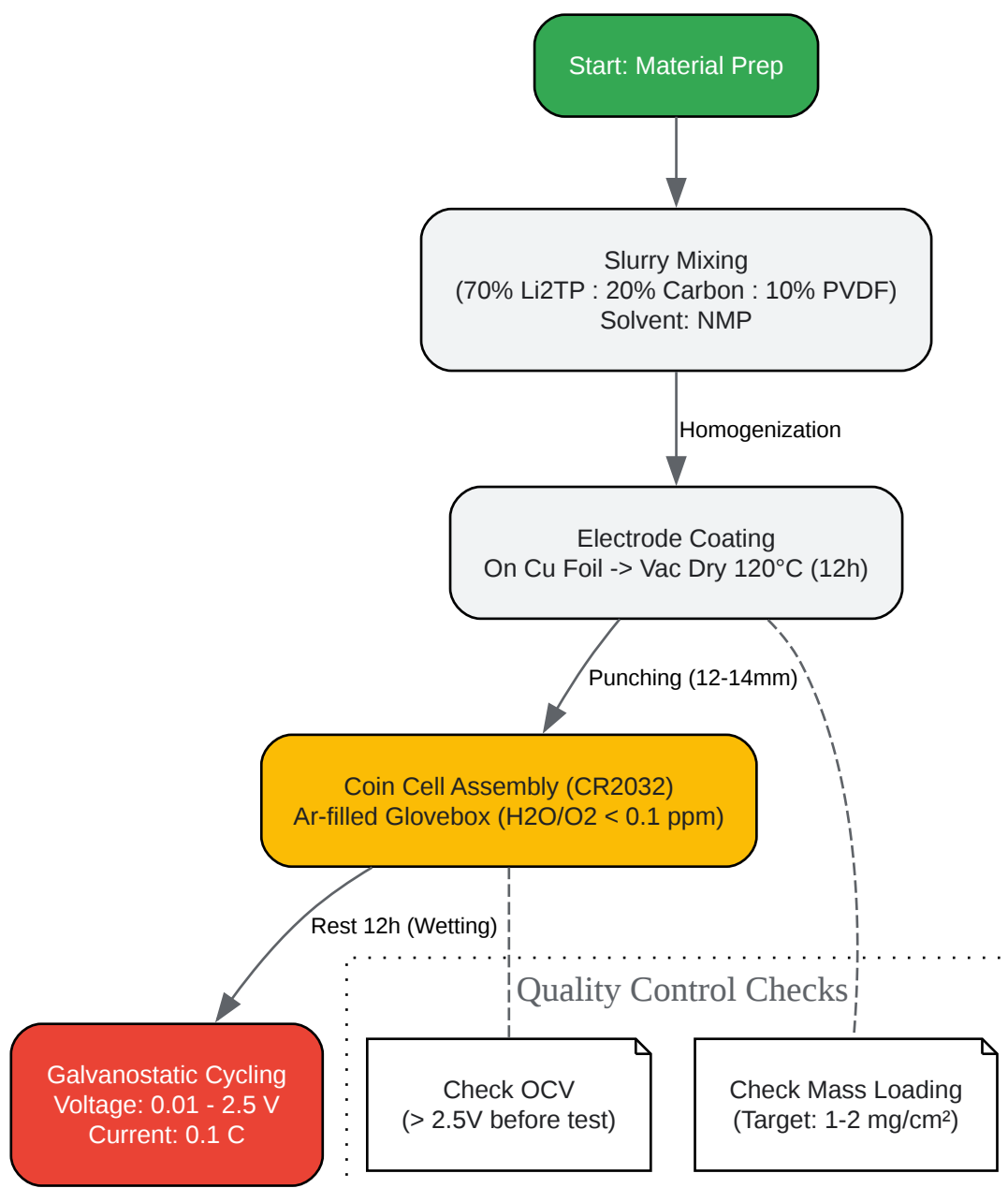
GCD Profile Characteristics

When cycled at a rate of 0.1C (approx. 30 mA/g), the voltage profile of exhibits distinct features:

- Discharge (Lithiation): A short sloping region from OCV down to ~0.85 V, followed by a long, flat plateau at ~0.80 V. This plateau corresponds to the two-phase coexistence of and .
- Charge (Delithiation): A symmetric plateau at approx. 0.90 - 0.95 V, indicating low polarization and good reversibility.
- Irreversible Capacity: A first-cycle efficiency (ICE) of typically 70-80%. The initial capacity loss is attributed to the formation of a Solid Electrolyte Interphase (SEI) on the carbon conductive additives and the organic surface, similar to graphite.

Experimental Validation Protocol

To generate valid GCD data, the following coin cell assembly and testing protocol is recommended. This workflow ensures reproducibility and minimizes contaminant-induced side reactions.



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Figure 2: Step-by-step experimental workflow for synthesizing and testing Li₂TP coin cells.

Protocol Notes:

- Electrolyte: Standard 1M

in EC/DMC (1:1 v/v) is compatible. Additives like FEC (Fluoroethylene Carbonate) can help stabilize the SEI on the organic surface.

- Voltage Window: Strictly control the lower cutoff. While 0.01 V is standard for capacity determination, cycling below 0.5 V may trigger side reactions with the carbon additive. A window of 0.5 V – 2.5 V is often sufficient for the active material alone.

Cycling Stability & Degradation

Long-term cycling data for

typically reveals the following trends:

- Capacity Retention: High stability is observed, with >75% retention after 50-100 cycles at low rates (0.1 C).
- Fading Mechanism: Unlike inorganic oxides which may crack (pulverize), the primary degradation mode for

is dissolution of the active organic species into the electrolyte.
- Mitigation: Using high-concentration electrolytes or solid-state electrolytes significantly improves retention by suppressing dissolution.

Conclusion

Dilithium Terephthalate (

) serves as a high-potential organic anode candidate. Its 0.8 V operating plateau offers a unique safety-performance compromise, eliminating the dendrite risks of graphite while exceeding the energy density of LTO. For researchers, the critical control parameters are the electrolyte formulation (to prevent dissolution) and the voltage window optimization.

References

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